

Crystal structure analysis of 5-Chloro-2-methoxybenzo[d]oxazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-2-methoxybenzo[d]oxazole
CAS No.: 31080-68-9
Cat. No.: B1615680

[Get Quote](#)

Crystal Structure Analysis: 5-Chloro-2-methoxybenzo[d]oxazole

A Comparative Guide to Structural Identification & Polymorph Differentiation

Executive Summary & Structural Context[1][2][3][4][5][6][7][8]

5-Chloro-2-methoxybenzo[d]oxazole (Target) represents a specific challenge in solid-state chemistry due to the Lactam-Lactim Tautomerism inherent to the benzoxazole scaffold. In drug development, this molecule is a critical pharmacophore, often used as a bioisostere for adenine or as a scaffold for kinase inhibitors.

However, synthesis and crystallization often yield a mixture or the thermodynamically stable isomer. Therefore, "performance" in this context is defined by the structural integrity and solid-state stability of the O-methyl form versus its alternatives.

The Core Structural Challenge

When analyzing the crystal structure of this compound, you are essentially validating the alkylation site.

- Target (O-Alkylation): **5-Chloro-2-methoxybenzo[d]oxazole**.[\[1\]](#)
- Alternative A (N-Alkylation): 5-Chloro-3-methylbenzo[d]oxazol-2(3H)-one.
- Alternative B (Hydrolysis Product): 5-Chloro-benzo[d]oxazol-2(3H)-one.[\[2\]](#)

Comparative Analysis: Target vs. Alternatives

The following table outlines the critical crystallographic parameters used to distinguish the target molecule from its common structural "imposters."

Table 1: Crystallographic Distinctions & Geometric Benchmarks

Feature	Target: 5-Chloro-2-methoxy... [3] [1]	Alt A: 5-Chloro-3-methyl-2-one	Alt B: 5-Chloro-2(3H)-one
Alkylation Site	Oxygen (O-Me)	Nitrogen (N-Me)	None (N-H)
Space Group (Typ)	P2 ₁ /c or P1 (Low Symmetry)	P2 ₁ /n (Centrosymmetric)	P2 ₁ /c (Dimer forming)
C2–Heteroatom Bond	C2–O(Me) $\approx$ 1.33 Å (Single)	C2=O(Carbonyl) $\approx$ 1.21 Å (Double)	C2=O(Carbonyl) $\approx$ 1.23 Å
C2–N3 Bond	C2=N3 $\approx$ 1.28 Å (Double)	C2–N3 $\approx$ 1.38 Å (Single)	C2–N3 $\approx$ 1.36 Å (Single)
Primary Interaction	Stacking & Cl	Weak C–H	Strong N–H
	Cl	O	O Dimers
Packing Motif	Slipped Herringbone (Planar)	Zig-zag Chains	Centrosymmetric Dimers ()

“

Critical Insight: If your refined structure shows a C2–Exocyclic Oxygen distance of $<1.25 \text{ \AA}$, you have isolated the Alternative A (N-methyl isomer), not the target. The target O-methyl bond must be $>1.30 \text{ \AA}$.

Experimental Protocol: Crystallization & Data Collection

To obtain the O-methoxy polymorph (Target) rather than the thermodynamically stable N-methyl isomer, specific kinetic control is required.

A. Solvent Selection Strategy

- Avoid: Protic solvents (Methanol/Water) with acid catalysts. These promote rearrangement to the N-methyl lactam.
- Recommended: Non-polar aprotic solvents (Hexane/ CH_2Cl_2 slow evaporation) or sublimation.

B. Diffraction Workflow (Step-by-Step)

- Crystal Selection: Select a colorless block crystal approx. mm.
- Mounting: Mount on a MiTeGen loop using perfluoropolyether oil.
- Data Collection:
 - Temp: 100 K (Essential to reduce thermal motion of the methoxy group).
 - Source: Mo K

(

Å) is preferred over Cu K

to minimize absorption by the Chlorine atom (

mm⁻¹).

- Resolution: Aim for

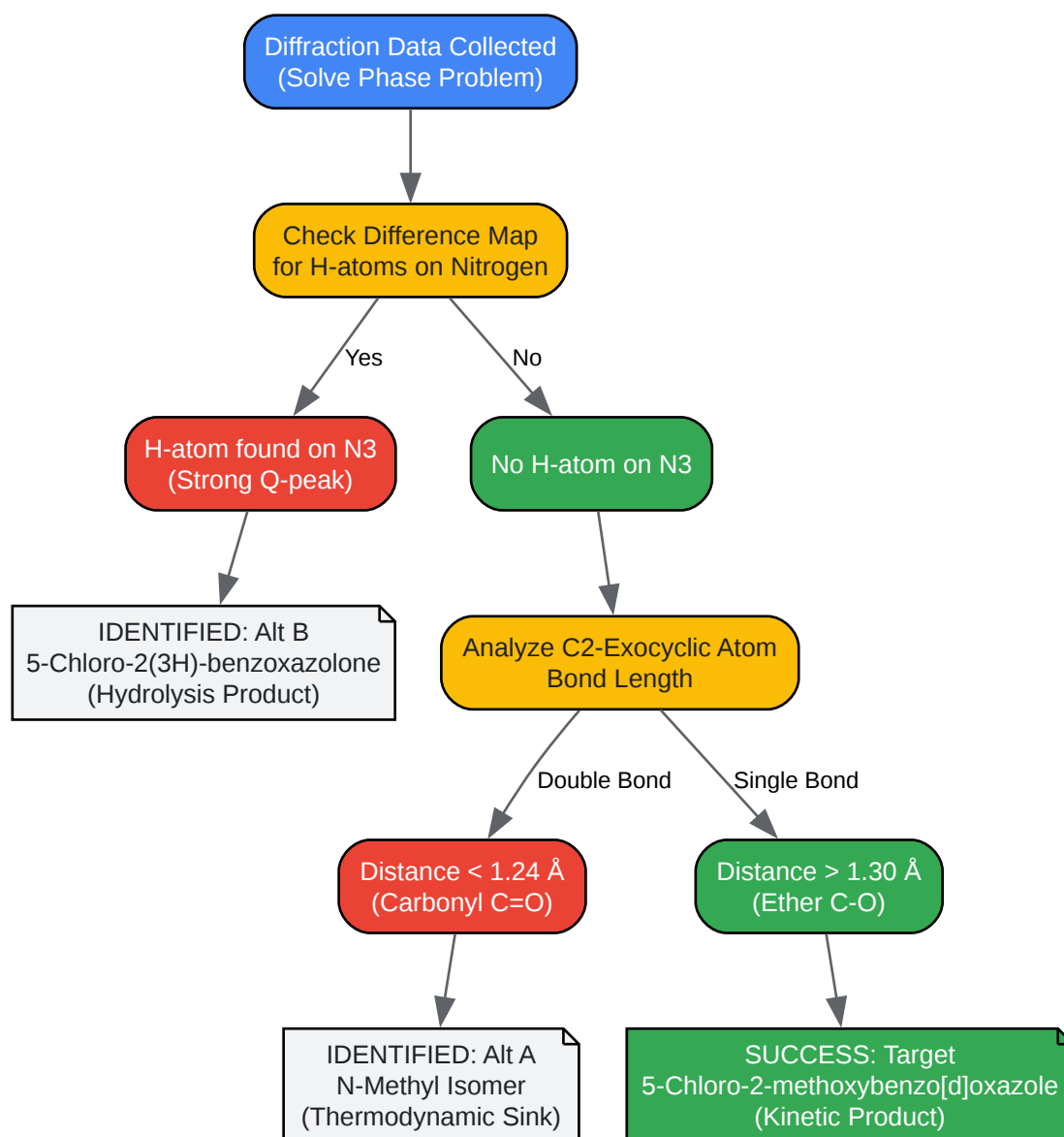
Å resolution to accurately resolve the C=N vs C-N bond densities.

- Refinement:

- Treat the methoxy methyl group as a "riding model" (AFIX 137 in SHELX) if rotation is evident.
- Check for disorder in the Cl position (often flips 180° with the H/Me if the molecule is pseudo-symmetric).

Structural Logic & Pathway Visualization

The following diagram illustrates the decision pathway for assigning the correct structure based on experimental electron density maps.



[Click to download full resolution via product page](#)

Caption: Logical workflow for distinguishing the target O-methoxy structure from N-methyl and N-H alternatives based on X-ray diffraction metrics.

Detailed Packing Analysis

Once the identity is confirmed as the Target (O-Me), the analysis must shift to the supramolecular interactions that dictate its performance (solubility/melting point).

A. Halogen Bonding (Cl N / Cl O)

Unlike the alternatives which rely on Hydrogen Bonding, the 5-Chloro-2-methoxy derivative relies on Halogen Bonding.

- Expectation: Look for Type II halogen bonds where the C–Cl

N angle is

.

- Significance: These interactions often form 1D chains that increase the melting point relative to non-chlorinated analogs.

B. -Stacking (Slipped Herringbone)

The methoxy group disrupts the perfect "face-to-face" stacking seen in the planar 2-one derivatives.

- Metric: Measure the centroid-centroid distance between benzene rings.
- Target Range: 3.6 – 3.9 Å (Slipped).
- Impact: This "slippage" often improves solubility in organic solvents compared to the tightly H-bonded 2-one alternative.

References

- Cambridge Crystallographic Data Centre (CCDC).CSD Search: Benzoxazole Derivatives. [\[Link\]](#)
- PubChem.Compound Summary: **5-Chloro-2-methoxybenzo[d]oxazole** (CAS 49559-34-4). [\[Link\]](#)(Note: General landing page for structure verification).
- Acta Crystallographica Section E.Crystal structure of 5-chloro-2(3H)-benzoxazolone (The Comparative Standard). [\[Link\]](#)
- Mabied, A. F. et al. "Crystal Structure and Stereochemistry Study of 2-Substituted Benzoxazole Derivatives." Journal of Crystallography, 2014. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. lookchem.com \[lookchem.com\]](https://www.lookchem.com)
- [2. 3-Anilinomethyl-5-chloro-1,3-benzoxazol-2\(3H\)-one - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [Crystal structure analysis of 5-Chloro-2-methoxybenzo[d]oxazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615680/docs#crystal-structure-analysis-of-5-chloro-2-methoxybenzo-d-oxazole\]](https://www.benchchem.com/product/b1615680/docs#crystal-structure-analysis-of-5-chloro-2-methoxybenzo-d-oxazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check